

# Solubility of Brilliant blue G-250 in different solvents

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## Compound of Interest

Compound Name: *Brilliant blue G-250*

Cat. No.: *B12425598*

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## Solubility of Brilliant Blue G-250: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **Brilliant Blue G-250** (CBBG-250), a triphenylmethane dye widely used in biochemical applications, most notably the Bradford protein assay. Understanding the solubility of this dye in various solvents is critical for the preparation of stable, effective staining and assay reagents. This document outlines quantitative solubility data, detailed experimental protocols for its dissolution, and visual workflows for key laboratory procedures involving CBBG-250.

### Quantitative Solubility Data

The solubility of **Brilliant Blue G-250** can vary depending on the solvent, pH, and temperature. The following table summarizes the available quantitative data for the solubility of **Brilliant Blue G-250** in common laboratory solvents.

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	~10 mg/mL	[1][2]
≥ 21.35 mg/mL	[3][4]	
Phosphate-Buffered Saline (PBS, pH 7.2)	~10 mg/mL	[1]
Water	1 mg/mL (may require heat)	
40 g/L		
Soluble		
Slightly soluble; best to first dissolve in methanol or ethanol		
Ethanol	~0.5 mg/mL	
Dimethylformamide (DMF)	~0.5 mg/mL	

## Factors Influencing Solubility

Several factors can influence the solubility of **Brilliant Blue G-250**:

- **pH:** The dye molecule exists in different ionic states depending on the pH of the solution, which affects its solubility. In acidic conditions, as used in the Bradford reagent, the dye is in a cationic, reddish-brown form which, upon binding to proteins, shifts to a more stable, anionic blue form.
- **Solvent Composition:** **Brilliant Blue G-250** is often used in mixed solvent systems. For instance, the Bradford reagent typically contains ethanol or methanol, phosphoric acid, and water to achieve the desired solubility and reactivity.
- **Temperature:** As with many solids, heating can increase the solubility of **Brilliant Blue G-250** in aqueous solutions.

## Experimental Protocols

### Preparation of a Stock Solution in Organic Solvents

For applications requiring a concentrated stock solution, organic solvents are often employed.

Methodology:

- Weigh the desired amount of **Brilliant Blue G-250** crystalline solid.
- Add the solvent of choice (e.g., DMSO) to the solid.
- To ensure the longevity of the stock solution, it is recommended to purge the solvent with an inert gas before dissolving the dye.
- Vortex or sonicate the mixture until the dye is completely dissolved.
- Store the stock solution as recommended, typically at room temperature for the crystalline solid and for shorter periods for aqueous solutions. For long-term storage of solutions, it is advisable to store them at -20°C.

## Preparation of Bradford Reagent

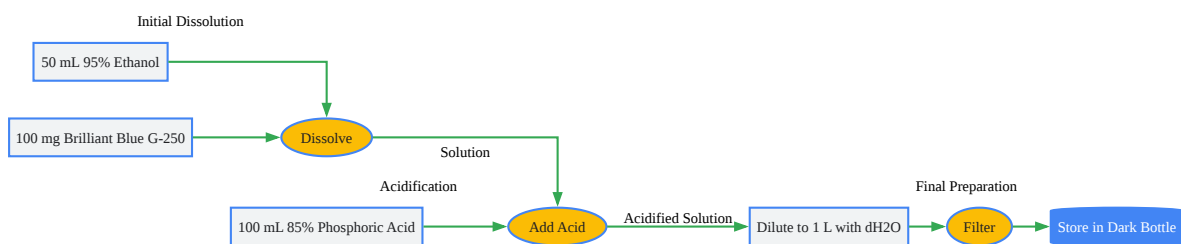
The Bradford assay is a widely used colorimetric method for protein quantification, and the preparation of its reagent is a common procedure involving **Brilliant Blue G-250**.

Methodology:

- Dissolve 100 mg of Coomassie **Brilliant Blue G-250** in 50 mL of 95% ethanol.
- To this solution, carefully add 100 mL of 85% (w/v) phosphoric acid.
- Once the dye has completely dissolved, dilute the solution to a final volume of 1 liter with distilled water.
- Filter the solution through Whatman #1 paper to remove any particulates.
- Store the reagent in a dark bottle at room temperature.

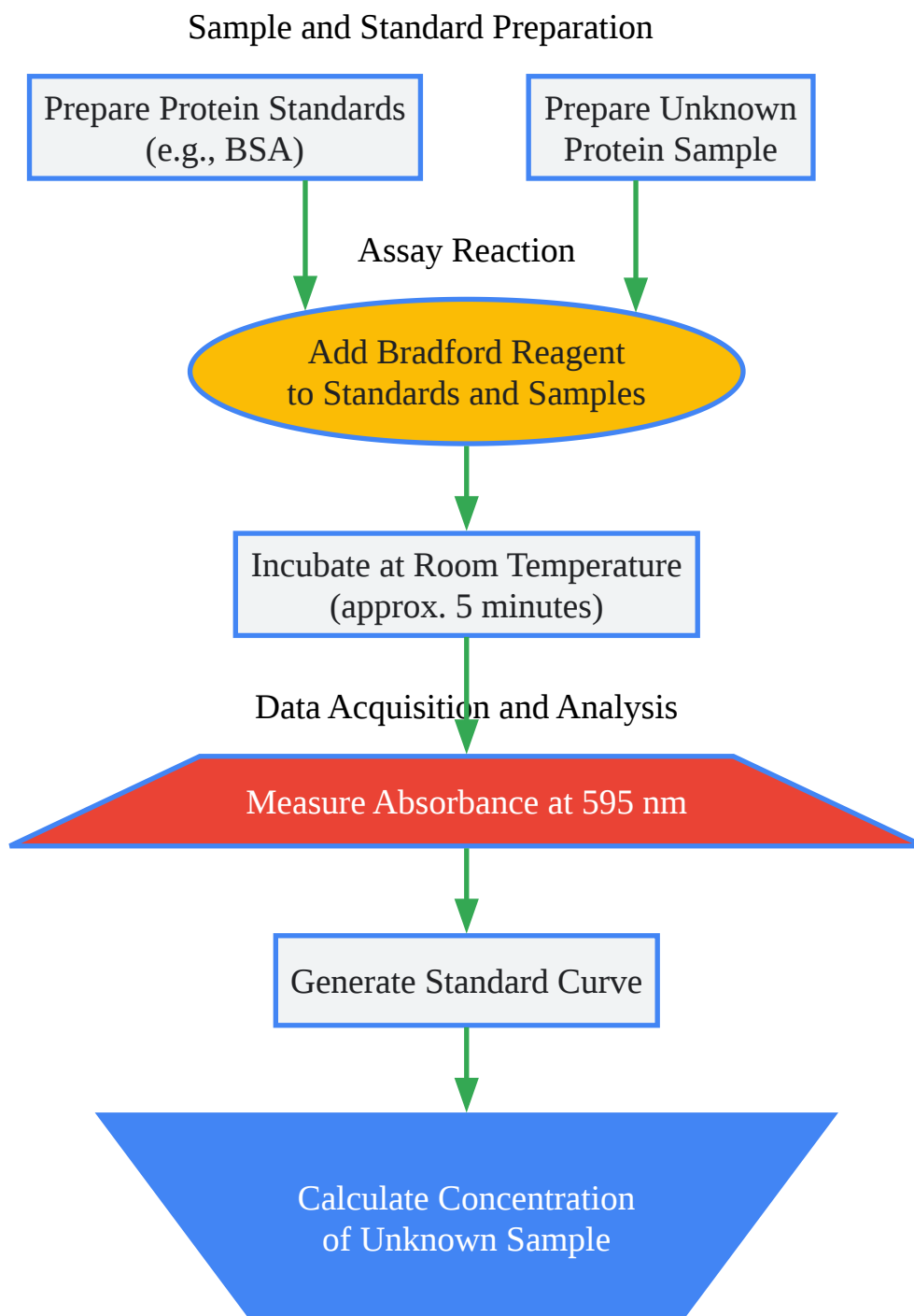
## Visualizing Experimental Workflows

To further elucidate the practical application of **Brilliant Blue G-250**'s solubility, the following diagrams, generated using Graphviz, illustrate the key experimental workflows.



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Workflow for the Preparation of Bradford Reagent.



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General Workflow for the Bradford Protein Assay.

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